

Lead(II) Bromide: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead(II) bromide*

Cat. No.: *B168062*

[Get Quote](#)

CAS Number: 10031-22-8

This technical guide provides comprehensive safety information for **Lead(II) bromide**, intended for researchers, scientists, and professionals in drug development. The document outlines the compound's key properties, toxicological data, experimental safety protocols, and insights into its mechanism of action.

Quantitative Safety Data

The following table summarizes the key quantitative data for **Lead(II) bromide**, compiled from various safety data sheets.^{[1][2][3][4][5][6][7][8][9]} This information is crucial for risk assessment in a laboratory or industrial setting.

Property	Value
Molecular Formula	PbBr ₂
Molecular Weight	367.01 g/mol
Appearance	White crystalline powder
Melting Point	370.6 °C (699.1 °F)
Boiling Point	916 °C (1681 °F)
Density	6.66 g/cm ³
Solubility in Water	0.455 g/100 mL at 0 °C, 0.973 g/100 mL at 20 °C, 4.41 g/100 mL at 100 °C
GHS Hazard Statements	H302 (Harmful if swallowed), H332 (Harmful if inhaled), H360 (May damage fertility or the unborn child), H373 (May cause damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long lasting effects)

Experimental Protocols

While specific experimental protocols for **Lead(II) bromide** are not readily available in safety data sheets, standardized methods for assessing the acute oral toxicity of chemicals are well-established by organizations such as the Organisation for Economic Co-operation and Development (OECD). The following is a generalized protocol based on the OECD Test Guideline 425 for Acute Oral Toxicity: Up-and-Down Procedure, which can be adapted for **Lead(II) bromide**.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Objective: To determine the acute oral toxicity (LD50) of a substance.

Principle: The test involves administering the substance to a small number of animals in a stepwise procedure. The dose for each subsequent animal is adjusted up or down depending on the outcome (survival or death) of the previous animal. This method minimizes the number of animals required to obtain a statistically significant result.

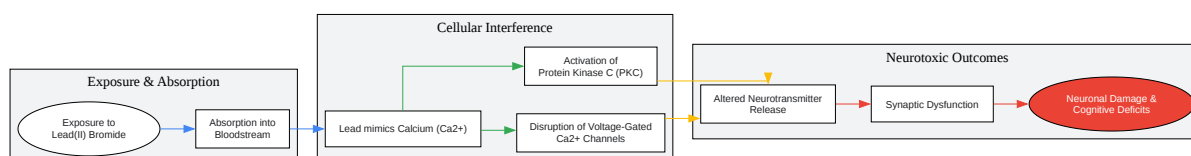
Methodology:

- **Test Animals:** Healthy, young adult rodents (e.g., rats or mice) from a single strain are used. Females are often preferred. The animals are acclimatized to the laboratory conditions before the test.
- **Housing and Feeding:** Animals are housed in appropriate cages with controlled temperature, humidity, and lighting. Standard laboratory diet and drinking water are provided ad libitum.
- **Dose Preparation:** **Lead(II) bromide** is prepared in a suitable vehicle (e.g., water or an appropriate oil) at the desired concentrations. The stability and homogeneity of the preparation should be verified.
- **Administration of Doses:** The substance is administered orally to the animals using a gavage needle. The volume administered should be kept constant for all dose levels. A single animal is dosed at a time.
- **Dosing Procedure (Up-and-Down Method):**
 - The first animal receives a dose one step below the best preliminary estimate of the LD50.
 - If the animal survives, the next animal receives a higher dose.
 - If the animal dies, the next animal receives a lower dose.
 - The dosing of subsequent animals continues in this stepwise manner.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and behavioral changes for a set period, typically 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.
- **Data Analysis:** The LD50 is calculated from the results of the up-and-down procedure using statistical methods, such as the maximum likelihood method.

Signaling Pathways and Mechanisms of Toxicity

Lead is a potent neurotoxin that can disrupt cellular processes by mimicking or inhibiting the action of calcium.^{[15][16][17][18]} This interference with calcium signaling is a key mechanism

of its toxicity, particularly in the nervous system. The following diagram illustrates a simplified logical workflow of how **Lead(II) bromide** exposure can lead to neurotoxicity.



[Click to download full resolution via product page](#)

Caption: Logical workflow of lead-induced neurotoxicity.

Safety and Handling Recommendations

Due to its significant health hazards, strict safety precautions must be followed when handling **Lead(II) bromide**.

- **Engineering Controls:** Work with **Lead(II) bromide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat. In cases of potential dust generation, a respirator may be necessary.
- **Handling:** Avoid creating dust. Use appropriate tools for handling solids. Do not eat, drink, or smoke in areas where **Lead(II) bromide** is handled.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Lead compounds are typically considered hazardous waste.

- First Aid:
 - In case of skin contact: Immediately wash with plenty of soap and water.
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - If inhaled: Move the person to fresh air and keep comfortable for breathing.
 - If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Lead(II) bromide - Wikipedia [en.wikipedia.org]
- 3. brecklandscientific.co.uk [brecklandscientific.co.uk]
- 4. chemimpex.com [chemimpex.com]
- 5. geneseo.edu [geneseo.edu]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. PbBr₂ - 溴化铅(II) [sigmaaldrich.com]
- 8. LEAD(II) BROMIDE | 10031-22-8 [chemicalbook.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. researchgate.net [researchgate.net]
- 11. [PDF] OECD GUIDELINE FOR THE TESTING OF CHEMICALS The Up-and-Down Procedure for Acute Oral Toxicity: Proposed Test Guideline | Semantic Scholar [semanticscholar.org]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. oecd.org [oecd.org]

- 14. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 15. Mechanisms of lead neurotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Cognitive Impairment Induced by Lead Exposure during Lifespan: Mechanisms of Lead Neurotoxicity [mdpi.com]
- 18. MOLECULAR MECHANISMS OF LEAD NEUROTOXICITY - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lead(II) Bromide: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168062#lead-ii-bromide-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com